

Neodol 25-3S base structure primary alcohol ethoxylate

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Compound Focus: Neodol 25-3S

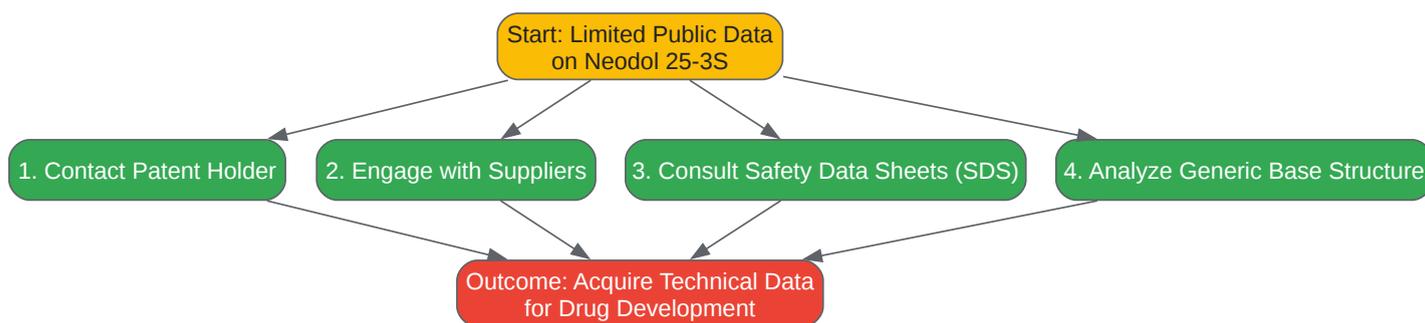
CAS No.: 12688-28-7

Cat. No.: S1825920

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How to Proceed with Your Research

Despite the limited public data, you can use the following workflow to guide your research efforts. This diagram outlines the key steps to gather the necessary information.



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Research strategy for obtaining technical data on a patented chemical

Available Information on Neodol 25-3S

The table below summarizes the basic information found in the search results.

Property	Details
Product Name	Neodol 25-3S [1] [2] [3]
CAS Registry Number	12688-28-7 [1] [2] [3]
Chemical Structure	Information unavailable in search results
Molecular Formula	Information unavailable in search results
Molecular Weight	Listed as 0 (suggesting a mixture or undefined value) [1]
Key Challenge	Sale is prohibited under patent laws; patent owner has not released information [1].

Knowledge from Related Chemistry

While specific data is unavailable, you can infer some characteristics based on its classification as a **primary alcohol ethoxylate**:

- **Composition:** **Neodol 25-3S** is a type of **fatty alcohol ethoxylate (FAE)**, which is a non-ionic surfactant [4]. The name suggests it is likely made from a C12-C15 linear primary alcohol ("25") ethoxylated with 3 moles of ethylene oxide ("-3") and sulfated ("-S") to form an anionic surfactant (alcohol ethoxysulfate, AES) [4].
- **Synthesis:** The base alcohol is produced by ethoxylation, where ethylene oxide adds to the alcohol substrate in a reaction catalyzed by potassium hydroxide at high temperature and pressure [4]. The resulting ethoxylate is then sulfated, typically using sulfur trioxide, and neutralized to form a salt like sodium laureth sulfate [4].
- **General Applications of Alcohol Ethoxysulfates:** AES are widely used as surfactants in commercial products for their cleaning and foaming properties [4]. In pharmaceuticals and biotechnology, the non-ionic precursor (ethoxylate) is used in a process called **PEGylation** to

increase the water solubility and circulatory half-life of non-polar organic compounds for drug delivery systems [4] [5].

Guidance for Experimental Analysis

The search results mention that Gas Chromatography (GC) with derivatization is a standard method for analyzing similar compounds [4]. Here is a potential protocol:

- **Analytical Technique:** Gas Chromatography (GC)
- **Derivatization:** Likely required to improve the volatility of the semi-volatile ethoxylate before GC analysis. Acetylation is a common method.
- **Suggested GC Columns [4]:**
 - **Mid-polarity columns** (e.g., DB-5, HP-5, RTX-5 with 5% phenyl, 95% dimethylpolysiloxane) are often preferred for surfactants as they offer good separation of ethoxylation products with varying chain lengths.
- **Method Optimization:** The specific conditions (temperature ramp, etc.) would need optimization based on the exact range of ethoxylation.

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References

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